

# Preparation of diABZI-C2-NH2 Stock Solution: An Application Note and Protocol

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## Compound of Interest

Compound Name: *diABZI-C2-NH2*

Cat. No.: *B10829554*

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## Introduction

**diABZI-C2-NH2** is a potent and selective STING (Stimulator of Interferon Genes) receptor agonist, playing a crucial role in the activation of innate immune responses.<sup>[1][2][3][4]</sup> As an active analogue of the diABZI family of compounds, it is instrumental in research fields such as immuno-oncology and autoimmune disorders. Accurate and consistent preparation of a **diABZI-C2-NH2** stock solution is the first critical step for reliable experimental outcomes. This document provides a detailed protocol for the preparation, storage, and handling of **diABZI-C2-NH2** stock solutions for research applications.

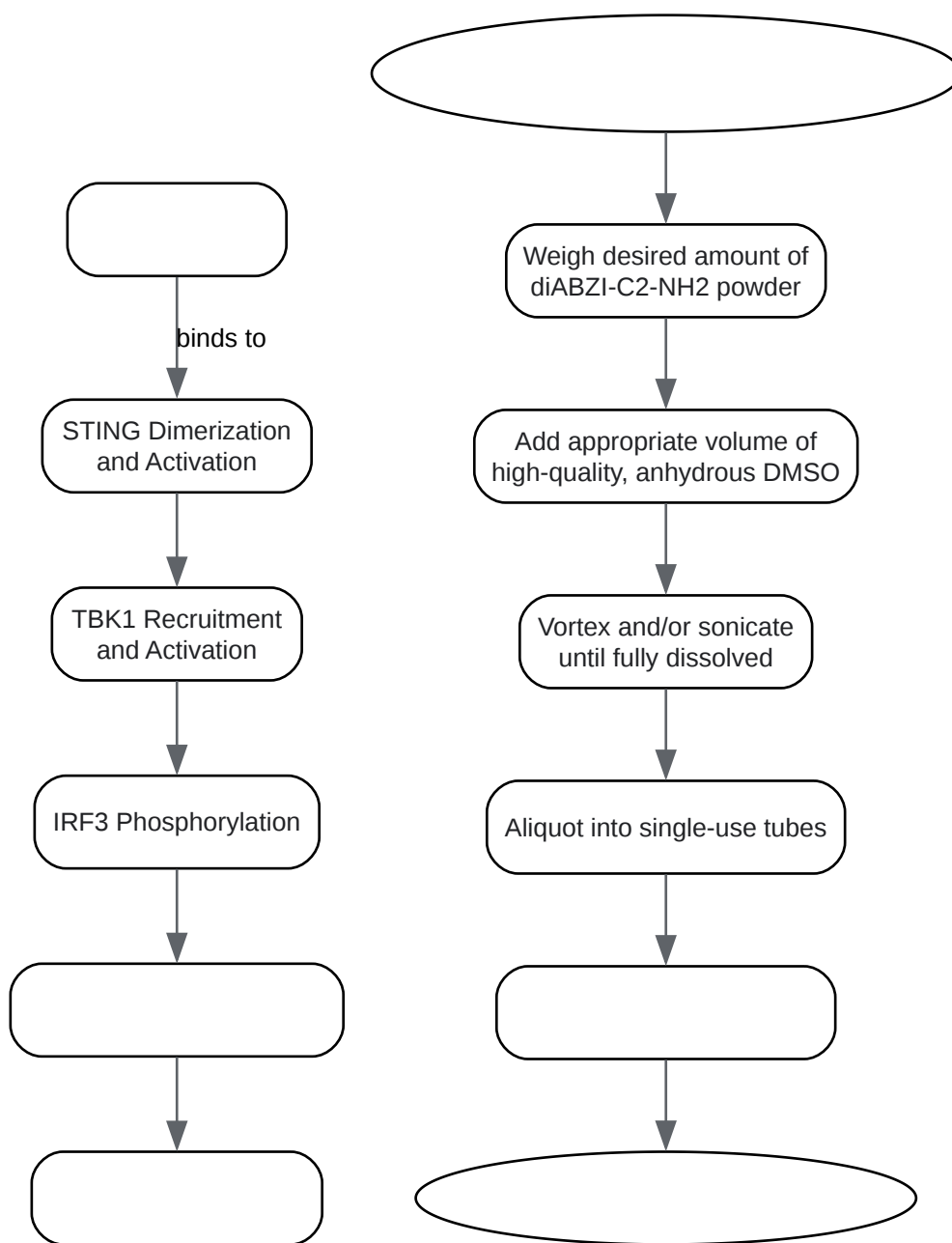
## Quantitative Data Summary

A summary of the key quantitative data for **diABZI-C2-NH2** is presented in the table below for easy reference.

Parameter	Value	Source
Molecular Weight	721.81 g/mol	[2]
Appearance	Crystalline solid	
Solubility in DMSO	100 mg/mL (138.54 mM)	
Recommended Solvent	Dimethyl sulfoxide (DMSO), newly opened	
Storage of Solid	-20°C, for up to 4 years	
Storage of Stock Solution	-20°C for 1 month; -80°C for 6 months	

## Signaling Pathway and Experimental Workflow

The following diagrams illustrate the STING signaling pathway initiated by **diABZI-C2-NH2** and the experimental workflow for the preparation of the stock solution.



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## References

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